

Application Notes and Protocols for Trichloroethylene (TCE) Extraction from Soil Samples

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Compound of Interest

Compound Name: Trichloroethylene

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These application notes provide detailed protocols for the extraction of **trichloroethylene** (TCE), a common environmental contaminant, from soil samples. The methodologies outlined are based on established environmental analysis procedures and are intended to guide researchers in obtaining accurate and reproducible results.

Trichloroethylene is a volatile organic compound (VOC) frequently found in industrial sites, posing significant health and environmental risks.[1][2] Accurate quantification of TCE in soil is crucial for assessing contamination levels, monitoring remediation efforts, and conducting toxicological studies. This document details several widely used extraction techniques, including EPA Method 5035A, solvent extraction, and headspace analysis.

Comparative Summary of TCE Extraction Methods

The selection of an appropriate extraction method depends on factors such as the expected concentration of TCE, soil type, and the specific requirements of the analytical instrumentation. The following table summarizes the quantitative performance of different extraction techniques.

Extraction Method	Principle	Typical Application	Recovery /Efficiency	Detection Limits	Key Advantages	Key Limitations
EPA Method 5035A (Purge-and-Trap)	Inert gas purges VOCs from a soil/water slurry; VOCs are trapped and then thermally desorbed for analysis.[3] [4]	Low-level TCE concentrations (0.5 to 200 µg/kg). [3]	Can be low for aged soils (1.5% to 41.3% compared to hot solvent extraction). [5]	Dependent on determinative method, typically in the low µg/kg range.	Minimizes sample handling and potential for VOC loss.[3]	Less effective for aged, contaminated soils where TCE has diffused into the soil matrix.[5]
EPA Method 5035A (Methanol Extraction)	Soil is preserved in methanol in the field; an aliquot of the methanol is then analyzed. [3][6]	High-level TCE concentrations (>200 µg/kg).[3] [7]	Generally high, as methanol is an effective solvent for TCE.	Dependent on dilution factor and analytical method.	Effective for stabilizing samples and for high concentration analysis.[6] [8]	Methanol is flammable and toxic, requiring careful handling. [6]
Hot Solvent Extraction	Soil is extracted with a solvent at an elevated temperature.	Aged soil samples where TCE may be strongly bound.	Significantly more effective than purge-and-trap for aged soils.[5]	Not specified, but generally allows for lower detection due to	Provides a more exhaustive extraction of contaminants.[5]	More complex procedure and potential for loss of volatile analytes if not

				higher recovery.		handled properly.
Headspace Gas Chromatography (GC)	Volatiles in the space above the soil sample in a sealed vial are sampled and injected into a GC.	Rapid screening and semi-quantitative analysis.[9]	Not typically measured for screening.	0.1 to 100 ppm for general VOCs, depending on the setup.[9]	Simple, rapid, and requires minimal sample preparation .[10]	Semi-quantitative ; results are influenced by soil type, moisture, and temperature.[9]
Soil Vapor Extraction (SVE)	An in-situ method where a vacuum is applied to the soil to induce the flow of air and remove VOCs.	In-situ remediation of contaminated sites.	Can remove over 98-99% of initial TCE mass in column studies.[11]	Not applicable for laboratory sample extraction.	Effective for large-scale remediation of volatile contaminants.[12]	Less effective for non-volatile compounds and in low-permeability soils.
Thermal Conduction Heating	Heat is applied to the soil to increase the volatility of TCE for removal.	In-situ or ex-situ soil remediation.	36.27% to 78.21% removal at 40-60°C. [13]	Not applicable for laboratory sample extraction.	Can be coupled with other treatments like chemical oxidation to enhance removal. [13]	Energy-intensive and may alter soil properties.

Experimental Protocols

Protocol 1: EPA Method 5035A - Low-Level TCE Analysis by Purge-and-Trap

This protocol is designed for soil samples with expected TCE concentrations in the range of 0.5 to 200 µg/kg.[3]

Materials:

- Terra Core™ sampler or equivalent coring device
- 40-mL VOA vials with PTFE-lined septa
- Field balance
- Reagent-grade water
- Sodium bisulfate (for preservation, if required)
- Purge-and-trap concentrator coupled to a Gas Chromatograph (GC) or GC/Mass Spectrometer (GC/MS)

Procedure:

- Sample Collection:
 - Using a coring device, collect a 5-gram (± 0.5 g) soil sample.
 - Immediately extrude the soil core into a pre-weighed 40-mL VOA vial.
- Preservation (choose one):
 - Chemical Preservation: If the sample is not to be analyzed within 48 hours, add 5 mL of reagent-grade water containing sodium bisulfate to the vial. Ensure the pH of the resulting slurry is ≤ 2 .

- Freezing: If chemical preservation is not used, the sample must be frozen to -10°C to -20°C within 48 hours of collection.[\[8\]](#)
- Sample Preparation for Analysis:
 - If not already preserved with water, add 5 mL of reagent-grade water to the vial.
 - Add internal standards and surrogates through the septum.
- Purge-and-Trap Analysis:
 - Place the vial in the autosampler of the purge-and-trap system.
 - The system will heat the vial (typically to 40°C) and purge the sample with an inert gas (e.g., helium).[\[4\]](#)
 - The purged VOCs are collected on an adsorbent trap.
 - The trap is then rapidly heated, and the desorbed VOCs are transferred to the GC or GC/MS for separation and detection.

Protocol 2: EPA Method 5035A - High-Level TCE Analysis by Methanol Extraction

This protocol is suitable for soil samples where TCE concentrations are expected to exceed 200 µg/kg.[\[7\]](#)

Materials:

- Terra Core™ sampler or equivalent coring device
- 40-mL VOA vials with PTFE-lined septa containing 10 mL of purge-and-trap grade methanol
- Field balance
- Purge-and-trap concentrator coupled to a GC or GC/MS

Procedure:

- Sample Collection and Preservation:
 - Collect a 5-gram (± 0.5 g) soil sample using a coring device.
 - Immediately extrude the soil core into a 40-mL VOA vial containing 10 mL of methanol.[\[6\]](#)
 - Wipe the vial threads to ensure a tight seal and gently agitate to disperse the soil in the methanol.[\[6\]](#)
 - Store the sample at $\leq 6^{\circ}\text{C}$. The holding time for methanol-preserved samples is typically 14 days.[\[6\]](#)[\[14\]](#)
- Sample Preparation for Analysis:
 - Allow the vial to come to room temperature and the soil to settle.
 - Take a small aliquot (e.g., 100 μL) of the methanol extract.
 - Dilute the aliquot into a larger volume of reagent-grade water (e.g., 5 mL) in a clean VOA vial.
 - Add internal standards and surrogates.
- Analysis:
 - Analyze the diluted extract using the purge-and-trap method as described in Protocol 1.

Protocol 3: Static Headspace Screening for TCE

This protocol provides a rapid, semi-quantitative method for screening soil samples for the presence of TCE.[\[9\]](#)

Materials:

- Headspace vials (e.g., 20-mL) with PTFE-lined septa and aluminum caps
- Spatula or scoop
- Headspace autosampler coupled to a GC or GC/MS

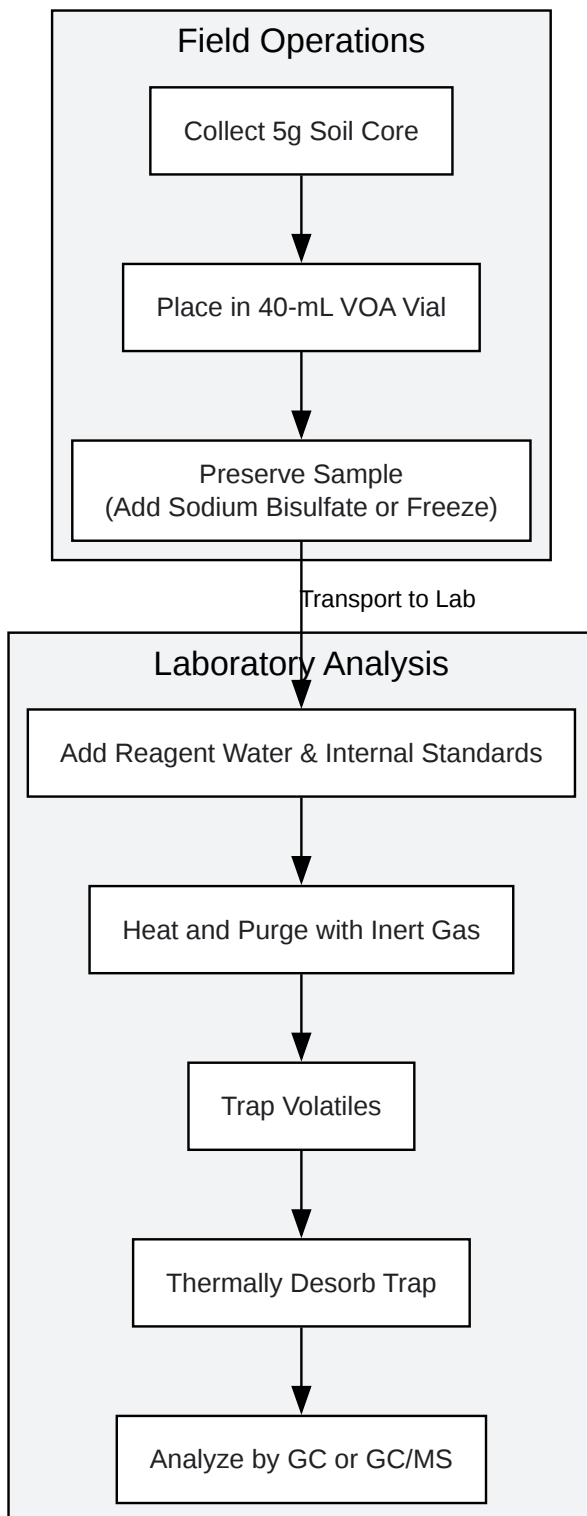
Procedure:

- **Sample Preparation:**
 - Place a known amount of soil (e.g., 2-5 grams) into a headspace vial.[\[10\]](#)
 - For more consistent results, a matrix modifier (e.g., water) can be added.
 - Immediately seal the vial with a septum and aluminum cap.
- **Equilibration:**
 - Place the vial in the heated agitator of the headspace autosampler.
 - Allow the sample to equilibrate at a set temperature (e.g., 80°C) for a specific time to allow the TCE to partition into the headspace.
- **Analysis:**
 - The autosampler will automatically withdraw a known volume of the headspace gas.
 - The gas sample is injected into the GC or GC/MS for analysis.

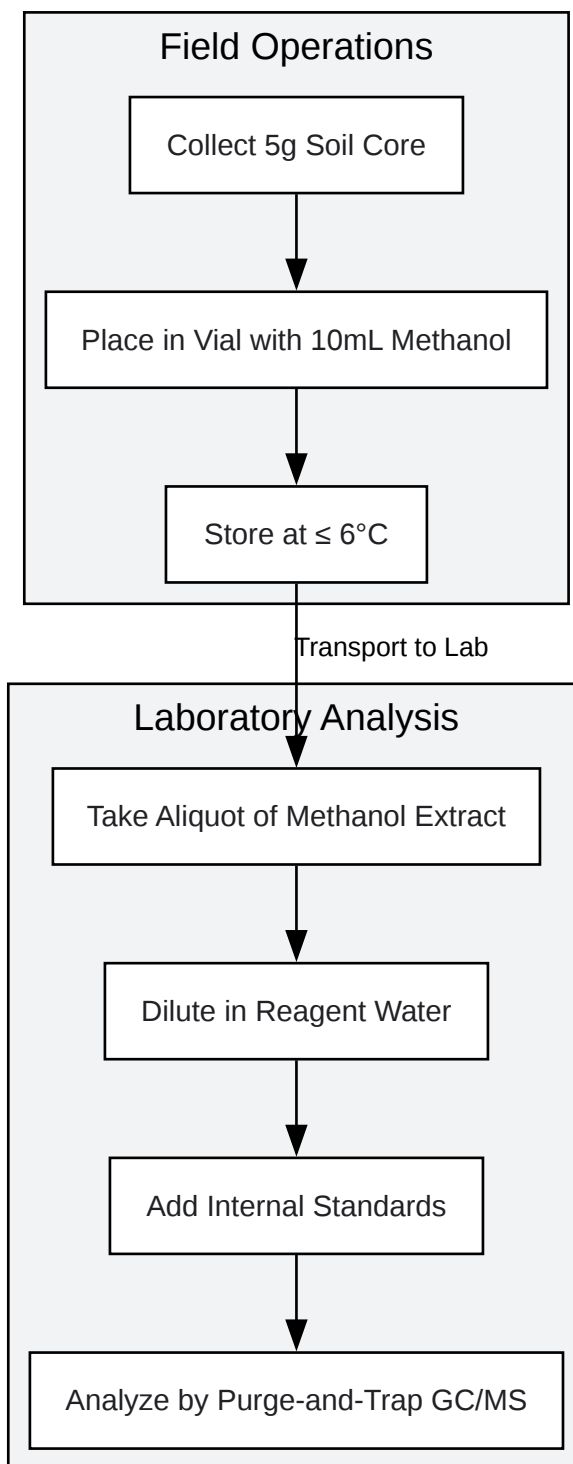
Visualized Workflows

The following diagrams illustrate the key steps in the described TCE extraction protocols.

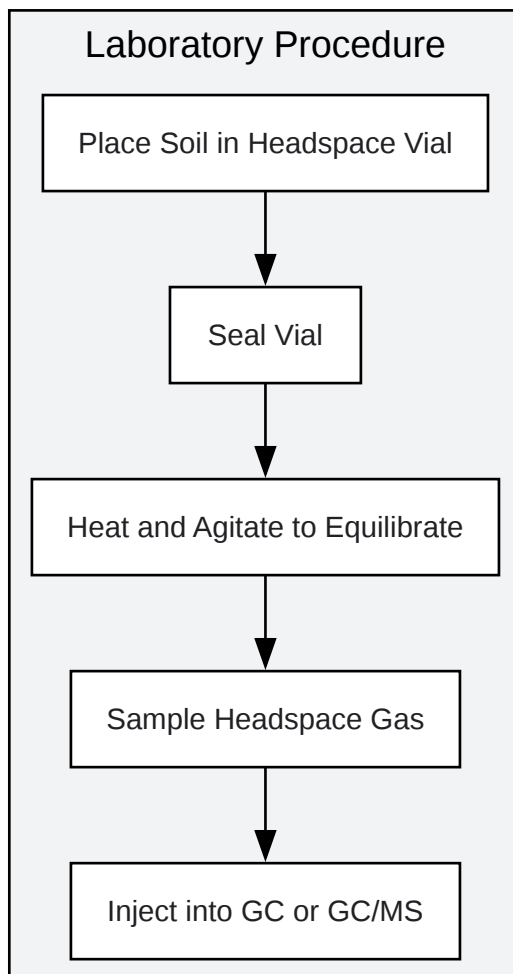
Workflow for Low-Level TCE Analysis (Purge-and-Trap)



Workflow for High-Level TCE Analysis (Methanol Extraction)



Workflow for Static Headspace Screening of TCE



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